

Tilbroquinol cost-effectiveness in research applications

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Compound Focus: Tilbroquinol

CAS No.: 7175-09-9

Cat. No.: S545364

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Tilbroquinol Overview and Pricing

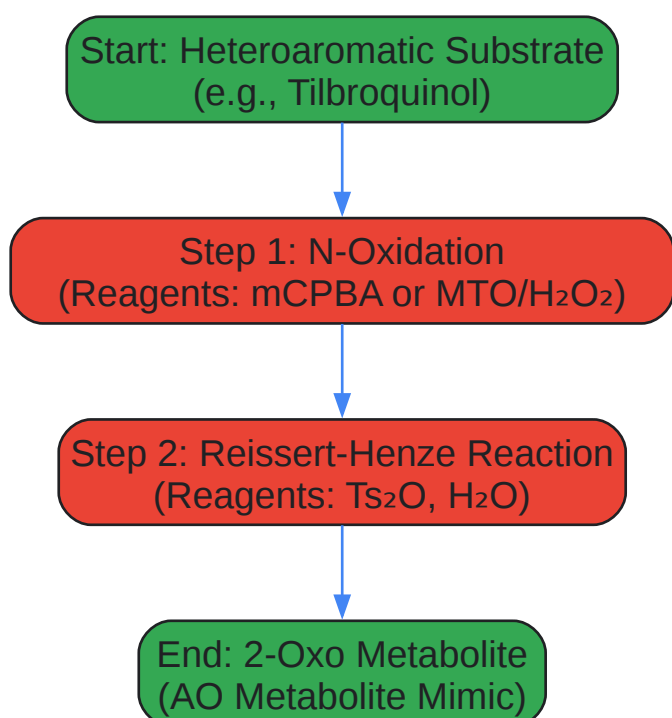
Tilbroquinol is a small molecule belonging to the 8-hydroxyquinoline family with known antiprotozoal activity [1] [2]. The table below summarizes key available information.

Attribute	Details
Background	Approved for intestinal amoebiasis; withdrawn in some countries (e.g., France, Saudi Arabia) due to hepatotoxicity risk [1].
Research Application	Used as a substrate in a novel chemical method to mimic Aldehyde Oxidase (AO) metabolism, a challenge in drug development [3].
Chemical Formula	$C_{10}H_8BrNO$ [1] [4]
Available Form	Powder [4]
Solubility	≥ 50 mg/mL in DMSO; insoluble in water [4]
Pricing (as of 2018)	\$311 for 5 mg [4]

Research Application in Drug Metabolism

One identified modern research application involves synthesizing drug metabolites to study their effects [3]. **Tilbroquinol** serves as a real-world example of a drug substance used in developing a new chemical method to mimic **Aldehyde Oxidase (AO)** enzyme metabolism [3].

The experimental workflow for this method is summarized in the diagram below:



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Key Experimental Details:

- **Step 1 - N-Oxidation:** Can be performed with **meta-chloroperbenzoic acid (mCPBA)** or catalytic **methyltrioxorhenium (MTO)** with **hydrogen peroxide (H₂O₂)** as the oxidant [3].
- **Step 2 - Reissert-Henze-type Reaction:** The N-oxide intermediate is activated with **p-toluenesulfonic anhydride (Ts₂O)**. **Water (H₂O)** acts as the oxygen nucleophile to form the final 2-oxo (quinolone) product [3].
- **Significance:** This two-step sequence provides a synthetic surrogate for AO-like reactivity, allowing researchers to prepare and study potential oxidative metabolites on a practical scale [3].

Important Considerations for Researchers

- **Limited Market Status:** **Tilbroquinol** has been withdrawn from major markets like France and Saudi Arabia due to its hepatotoxicity risk outweighing therapeutic benefits [1]. Its use is limited in places like Morocco [1].
- **Indicative Pricing Only:** The provided price is from a single supplier and was published in **2018**; it may not reflect current market rates [4].
- **Lack of Comparative Data:** Search results do not contain head-to-head experimental data comparing **Tilbroquinol**'s performance, efficacy, or cost-effectiveness against other 8-hydroxyquinoline derivatives or modern research compounds.

How to Proceed with Your Comparison

Since a direct comparison guide cannot be constructed from available information, you may need to:

- **Contact Suppliers Directly:** Inquire about current pricing for **Tilbroquinol** and potential alternative compounds.
- **Search Specialized Databases:** Look for bioactivity data (e.g., IC₅₀ values) for **Tilbroquinol** and its alternatives in databases like ChEMBL, PubChem, or DrugBank [5] to form a basis for comparison.
- **Focus on Specific Applications:** A meaningful cost-effectiveness analysis depends heavily on the specific research context (e.g., antiprotozoal studies vs. metabolism research).

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References

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To cite this document: Smolecule. [Tilbroquinol cost-effectiveness in research applications].

Smolecule, [2026]. [Online PDF]. Available at:

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